

AS19 column lifetime and storage conditions

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Compound of Interest

Compound Name: AS19

Cat. No.: B1667631

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AS19 Column Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the Thermo Scientific™ Dionex™ IonPac™ **AS19** column series. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to ensure the optimal performance and longevity of your **AS19** columns.

Frequently Asked Questions (FAQs)

Q1: What is the expected lifetime of an **AS19** column?

A1: The lifetime of an **AS19** column is highly dependent on the sample matrix, operating conditions, and adherence to proper maintenance and storage protocols. With proper care, including the use of a guard column, appropriate sample preparation, and regular cleaning, the column can provide reliable performance for an extended period. Factors that can reduce column lifetime include the injection of unfiltered or complex samples, operation at extreme pH values or temperatures, and improper storage.^{[1][2]}

Q2: What are the recommended storage conditions for the **AS19** column?

A2: For short-term storage (e.g., overnight), the column can be left in the eluent used for the application. For long-term storage, it is recommended to flush the column with the shipping solvent. The **AS19** column is shipped in the column test eluent, while the **AS19-4μm** is shipped in a sodium tetraborate solution. After flushing, both ends of the column should be securely capped to prevent the packing material from drying out.

Q3: What is the recommended operating temperature for the **AS19** column?

A3: The recommended operating temperature for the IonPac **AS19** column is 30 °C. This temperature is optimized to ensure reproducible retention times.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Q4: What are the maximum operating pressures for the **AS19** and **AS19**-4µm columns?

A4: The maximum operating pressure for the standard bore and microbore **AS19** columns is 4000 psi.[\[3\]](#)[\[5\]](#) For the **AS19**-4µm and **AS19** capillary columns, the maximum operating pressure is 5000 psi.[\[3\]](#)[\[4\]](#)[\[7\]](#)

Troubleshooting Guide

This guide addresses common issues encountered during the use of the **AS19** column.

Observation	Potential Cause	Recommended Action
High Back Pressure	Plugged column inlet frit	Reverse the flow of the column and flush with eluent. If the pressure remains high, replace the frit.
Contamination of the column	Perform a column cleaning procedure as detailed in the "Experimental Protocols" section.	
Blockage in the system	Isolate the column and check the pressure of the system components individually.	
Poor Peak Shape (Tailing or Fronting)	Column contamination	Clean the column using the appropriate protocol.
Column overload	Dilute the sample or reduce the injection volume.	
Mismatched eluent and sample matrix	Ensure the sample is dissolved in a solvent similar in composition to the mobile phase.	
Loss of Resolution	Column aging	The column may be nearing the end of its life. Consider replacing it.
Contamination buildup	Perform a thorough column cleaning.	
Changes in eluent composition	Prepare fresh eluent and ensure accurate composition.	
Shifting Retention Times	Fluctuation in operating temperature	Ensure the column compartment is maintaining a stable temperature of 30 °C.[3] [4][5][6]

Inconsistent eluent preparation	Prepare fresh eluent, ensuring accurate concentrations.
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Column equilibration	Ensure the column is fully equilibrated with the mobile phase before analysis.
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Data Presentation

AS19 Column Specifications

Parameter	Dionex IonPac AS19	Dionex IonPac AS19-4µm
Particle Size	Not specified	4 µm
Column Capacity	240 µeq per 4 x 250 mm column	240 µeq per 4 x 250 mm column[4]
Maximum Operating Pressure	4000 psi (Standard/Microbore), 5000 psi (Capillary)[3][5]	5000 psi[4][7]
pH Compatibility	0 - 14	0 - 14[7]
Organic Solvent Compatibility	0 - 100%	0 - 100%[7]
Recommended Operating Temperature	30 °C[3][4][5][6]	30 °C[4]

Experimental Protocols

Column Cleaning and Regeneration

Contamination can lead to a variety of chromatographic problems. The following are general cleaning protocols. Always disconnect the column from the detector before proceeding with any cleaning procedure.

1. Removal of Acid-Soluble Contaminants:

- Reagent: 1 M Hydrochloric Acid (HCl)
- Procedure:

- Disconnect the column from the suppressor and detector.
- Flush the column with deionized water for 10 minutes at the normal flow rate.
- Pump 1 M HCl through the column for 30-60 minutes.
- Flush the column with deionized water for at least 30 minutes until the effluent is neutral.
- Equilibrate the column with your mobile phase until a stable baseline is achieved.

2. Removal of Base-Soluble Contaminants:

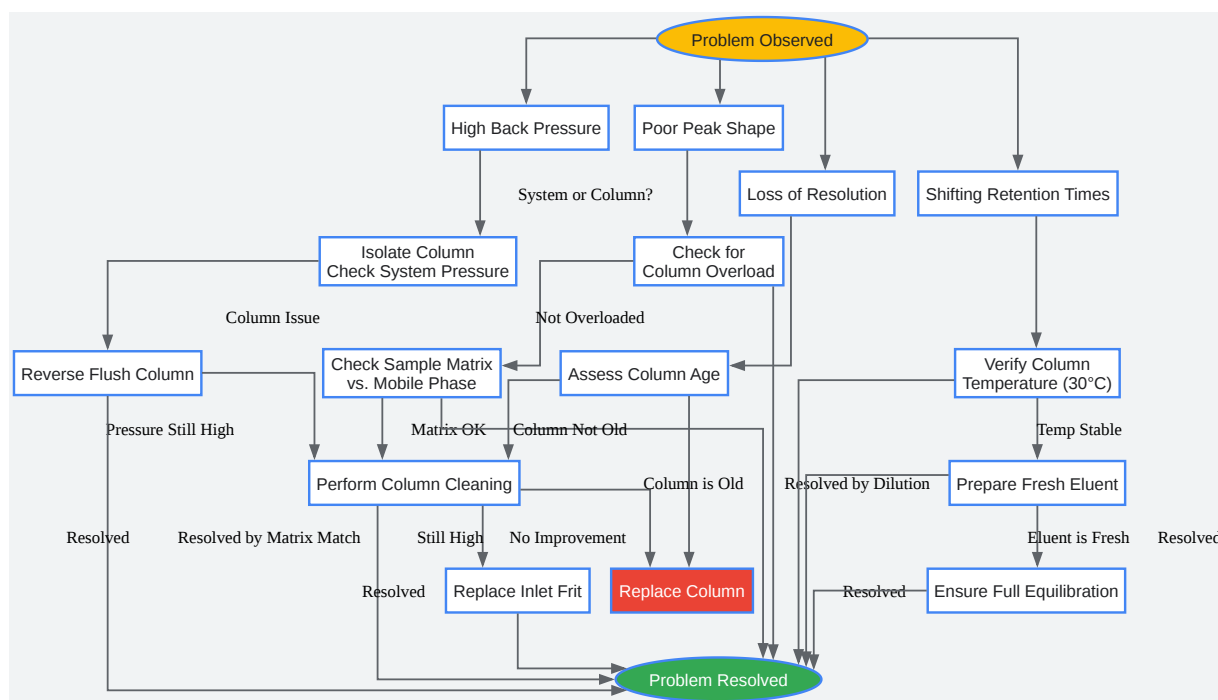
- Reagent: 1 M Sodium Hydroxide (NaOH)
- Procedure:
 - Disconnect the column from the suppressor and detector.
 - Flush the column with deionized water for 10 minutes.
 - Pump 1 M NaOH through the column for 30-60 minutes.
 - Flush with deionized water for at least 30 minutes until the effluent is neutral.
 - Equilibrate with your mobile phase.

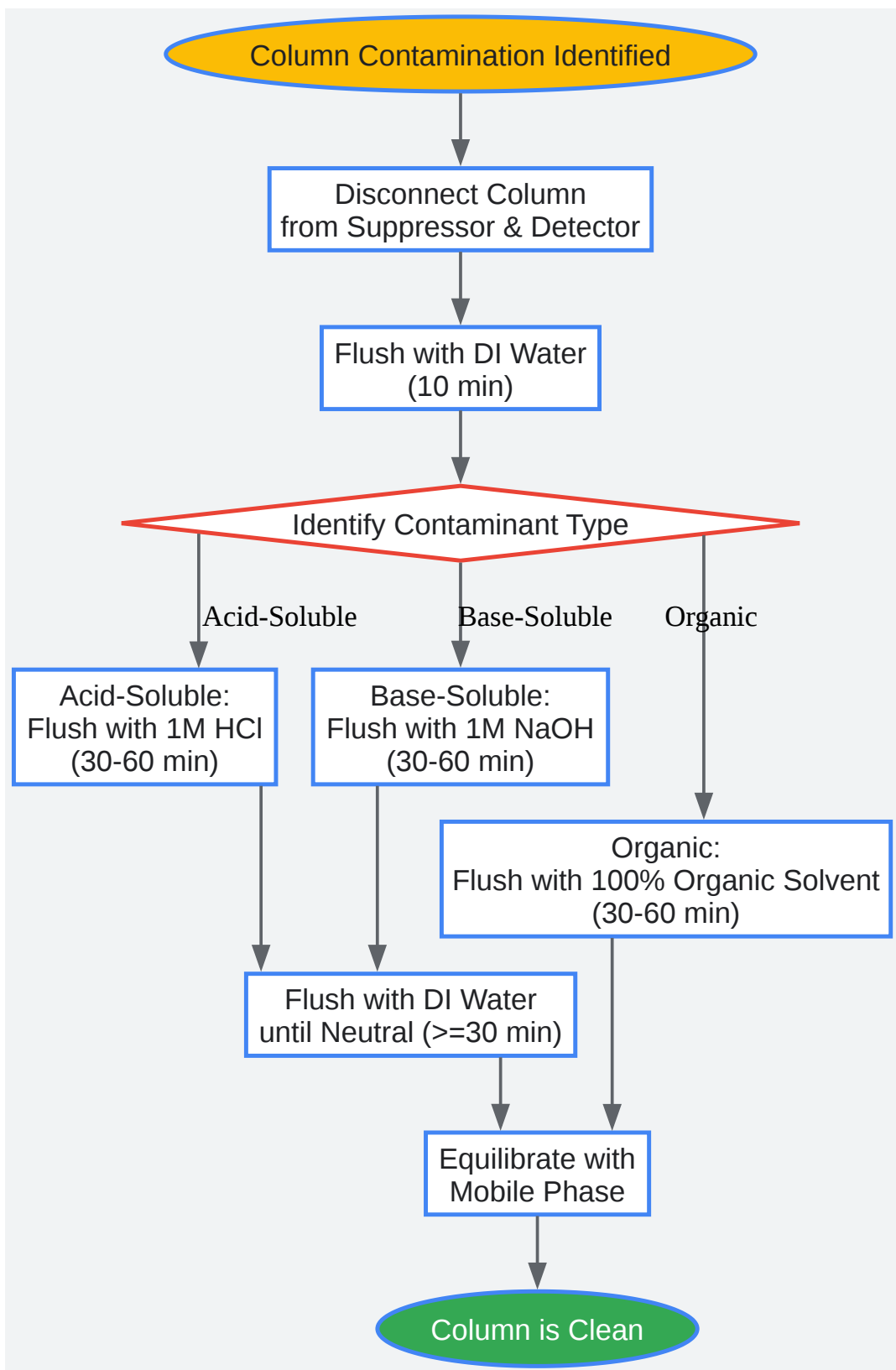
3. Removal of Organic Contaminants:

- Reagent: HPLC-grade organic solvent (e.g., Acetonitrile or Methanol)
- Procedure:
 - Disconnect the column from the suppressor and detector.
 - Flush the column with deionized water for 10 minutes.
 - If your mobile phase contains a buffer, flush with a salt-free mobile phase first.
 - Pump 100% organic solvent through the column for 30-60 minutes.

- Gradually return to your mobile phase composition.
- Equilibrate with your mobile phase.

Visualizations





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